

"3-Propylpyridin-4-ol" handling and storage best practices

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Compound of Interest

Compound Name: 3-Propylpyridin-4-ol

Cat. No.: B15302844

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Technical Support Center: 3-Propylpyridin-4-ol

This technical support guide provides essential information on the handling and storage of **3-Propylpyridin-4-ol** for researchers, scientists, and professionals in drug development. As a specific safety data sheet for **3-Propylpyridin-4-ol** is not readily available, the following best practices are based on data for structurally similar pyridine derivatives. It is crucial to handle this compound with care and to supplement this information with a thorough risk assessment for your specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Propylpyridin-4-ol**?

A1: Based on data for similar pyridine compounds, **3-Propylpyridin-4-ol** is likely to be harmful if swallowed, in contact with skin, or if inhaled. It may cause skin and serious eye irritation, and potentially respiratory irritation. Some pyridine derivatives are also flammable liquids and vapors.^{[1][2]}

Q2: What personal protective equipment (PPE) should I wear when handling **3-Propylpyridin-4-ol**?

A2: To ensure personal safety, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or flame-retardant antistatic protective clothing.[1]
- Respiratory Protection: If working in a poorly ventilated area or if vapors/aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.

Q3: How should I properly store **3-Propylpyridin-4-ol**?

A3: Store **3-Propylpyridin-4-ol** in a tightly closed container in a dry, cool, and well-ventilated area.[3][4][5] Keep it away from heat, sparks, open flames, and other ignition sources.[1][2] For a related compound, 3-(3-Hydroxypropyl)pyridin-4-ol, a storage temperature of 2-8°C is recommended, which may be a suitable guideline.[6]

Q4: What materials are incompatible with **3-Propylpyridin-4-ol**?

A4: Avoid contact with strong acids, strong bases, and strong oxidizing agents.[3][4]

Q5: What should I do in case of accidental exposure?

A5:

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][5]
- After Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap. If skin irritation occurs, get medical advice.[3]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][4]
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2][3][4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Material has changed color or appearance.	Exposure to air, light, or moisture.	Discontinue use and dispose of the material according to your institution's guidelines. Ensure the container is tightly sealed and stored in a dark, dry place.
Precipitate has formed in the liquid.	Improper storage temperature or contamination.	Allow the material to warm to room temperature to see if the precipitate redissolves. If not, the material may be contaminated and should be disposed of.
Inconsistent experimental results.	Degradation of the compound.	Use a fresh vial of the compound. Verify storage conditions and handling procedures.

Quantitative Data Summary

The following table summarizes key quantitative data for related pyridine compounds, which can serve as a general guideline for **3-Propylpyridin-4-ol**.

Property	Value (for related compounds)	Source
Boiling Point	~115 °C to 145 °C	[1][2]
Melting Point	~ -42 °C to 2.4 °C	[1][2]
Density	~ 0.957 to 0.978 g/cm ³	[1][2]
Recommended Storage Temperature	2-8 °C (for a related compound)	[6]

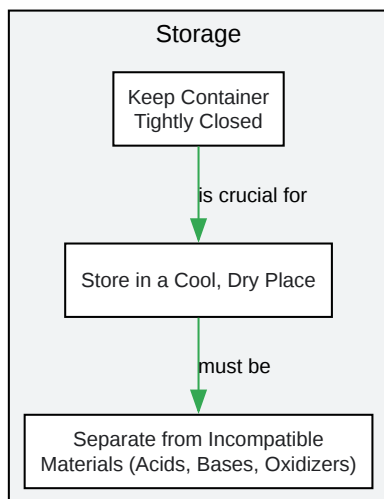
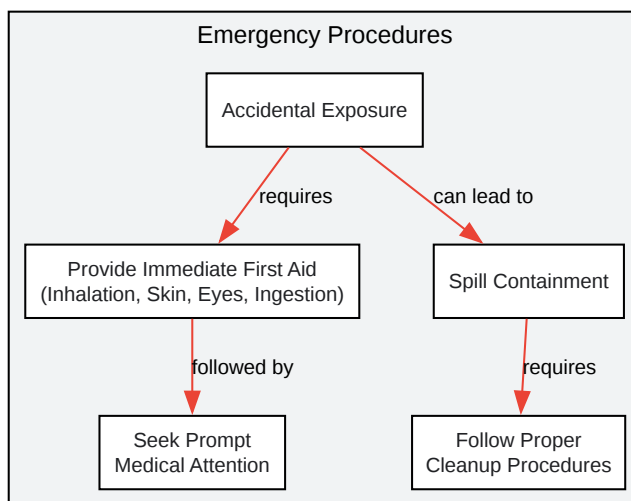
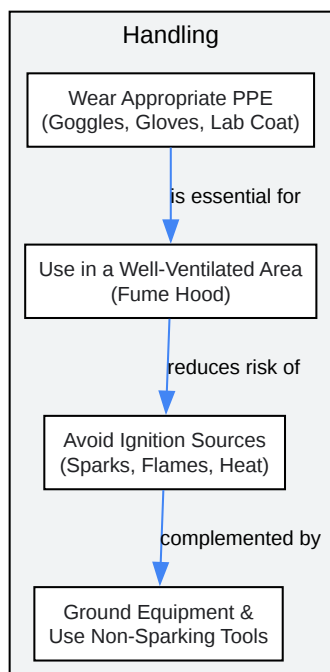
Experimental Protocols

General Handling Protocol:

- Before starting any work, ensure you have read and understood the safety information for pyridine derivatives.
- Work in a well-ventilated fume hood.
- Wear the appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Ground and bond containers and receiving equipment to prevent static discharge.[1][2]
- Use only non-sparking tools.[2]
- Avoid breathing vapors or mists.[2][3]
- Wash hands thoroughly after handling.[3]

Visual Guides

Best Practices for 3-Propylpyridin-4-ol



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